

Operational & Compliant: MK-571-d6 Sodium Salt Disposal Guide

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Compound of Interest

Compound Name: MK-571-d6 Sodium Salt

CAS No.: 1263184-04-8

Cat. No.: B563837

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Executive Summary

Status: Hazardous Chemical Waste (Pharmaceutical Standard) Primary Hazard: Bioactive Leukotriene Receptor Antagonist / MRP1 Inhibitor Disposal Method: High-temperature incineration (via EHS/Waste Vendor). Critical Prohibition: NEVER dispose of MK-571-d6 via sanitary sewer or trash.

Chemical Profile & Hazard Identification

Causality of Hazard: To safely dispose of MK-571-d6, one must understand its biological persistence. MK-571 is a potent, selective antagonist of the cysteinyl leukotriene receptor 1 (CysLT1).[1] It is designed to block biological signaling pathways with high affinity (

values in the nanomolar range).

Why this matters for disposal: Unlike simple inorganic salts, MK-571-d6 is a bioactive organic framework. If released into the environment (e.g., down the drain), it can act as an endocrine or signaling disruptor in aquatic ecosystems, affecting organisms that rely on leukotriene signaling for inflammatory responses. The "d6" (deuterated) modification increases the cost but does not

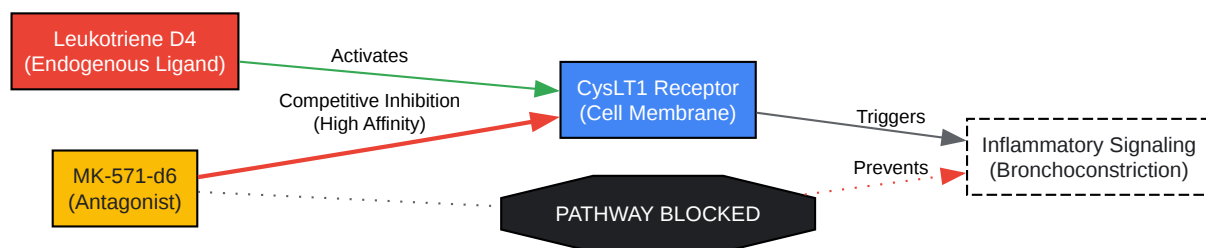
alter the chemical toxicity or ecological profile compared to the non-labeled parent compound; it is non-radioactive and stable.

Physical & Chemical Properties Table

Property	Data	Operational Implication
CAS Number	115103-85-0 (unlabeled)	Use parent CAS for waste manifesting if d6 specific is unavailable.
Form	Solid (Powder), Hygroscopic	Keep desiccated until disposal to prevent clumping/hydrolysis.
Solubility	Water (>10 mg/mL), DMSO, Methanol	Water-soluble; spills can spread quickly on wet surfaces.
Stability	Stable Isotope (Deuterium)	No radiological precautions required. Treat as chemical waste.
GHS Class	Irritant (H315, H319, H335)	Standard nitrile gloves (0.11mm) provide sufficient barrier.

Mechanism of Action (Bio-Hazard Context)

The following diagram illustrates the biological pathway MK-571 disrupts. This high-affinity binding is the primary reason for strict "No Drain" policies.



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Figure 1: MK-571 acts as a competitive antagonist at the CysLT1 receptor, necessitating containment to prevent environmental bio-accumulation.

Pre-Disposal: The Self-Validating Protocol

Before moving waste to the central accumulation area, use this self-validating logic to ensure the waste stream is compatible and safe. This prevents "mystery waste" incidents.

Step 1: Segregation Verification

- Is it Solid? (Powder, contaminated gloves, weigh boats)

Stream A

- Is it Liquid? (Stock solutions in DMSO/Water/Methanol)

Stream B

- Is it Empty Packaging? (Vials, bottles)

Stream C

Step 2: Solvent Compatibility Check (For Liquid Waste)

MK-571 Sodium Salt is soluble in water and polar organic solvents.

- Validation: Ensure the liquid waste carboy is rated for Organic Solvents (if DMSO/Methanol) or Aqueous Waste (if water only).
- Expert Insight: Do not mix with strong acids (e.g., HCl). Acidification of the sodium salt can precipitate the free acid form of MK-571, causing sludge formation in waste containers which clogs disposal lines. Keep pH neutral or slightly basic ().

Disposal Procedures (Step-by-Step)

Stream A: Solid Waste (Powder & Debris)

- Applicability: Expired pure substance, spill cleanup materials, contaminated PPE.

- Container: Wide-mouth HDPE jar or hazardous waste solid bin (yellow bag).
- Labeling: Must read "Hazardous Waste - MK-571 Sodium Salt (Solid)."
- Protocol:
 - Transfer solids using a dedicated spatula or funnel to prevent dusting.
 - If the powder is fine/dusty, dampen slightly with water or place inside a secondary sealable bag before placing in the waste bin to prevent inhalation risk for waste handlers.
 - Seal container immediately.

Stream B: Liquid Waste (Stock Solutions)

- Applicability: Unused experimental solutions (e.g., LC-MS standards).
- Container: Solvent-compatible carboy (HDPE or Glass).
- Protocol:
 - Solvent Check: If dissolved in DMSO or Methanol, use the "Organic Solvent" waste stream (High BTU incineration). If dissolved in water, use "Aqueous Hazardous Waste."
 - Precipitation Check: Visually inspect for solids. If solids are present, treat as Stream A or re-dissolve.
 - Pour: Slowly decant into the carboy using a funnel.
 - Log: Record volume and concentration on the waste tag immediately.

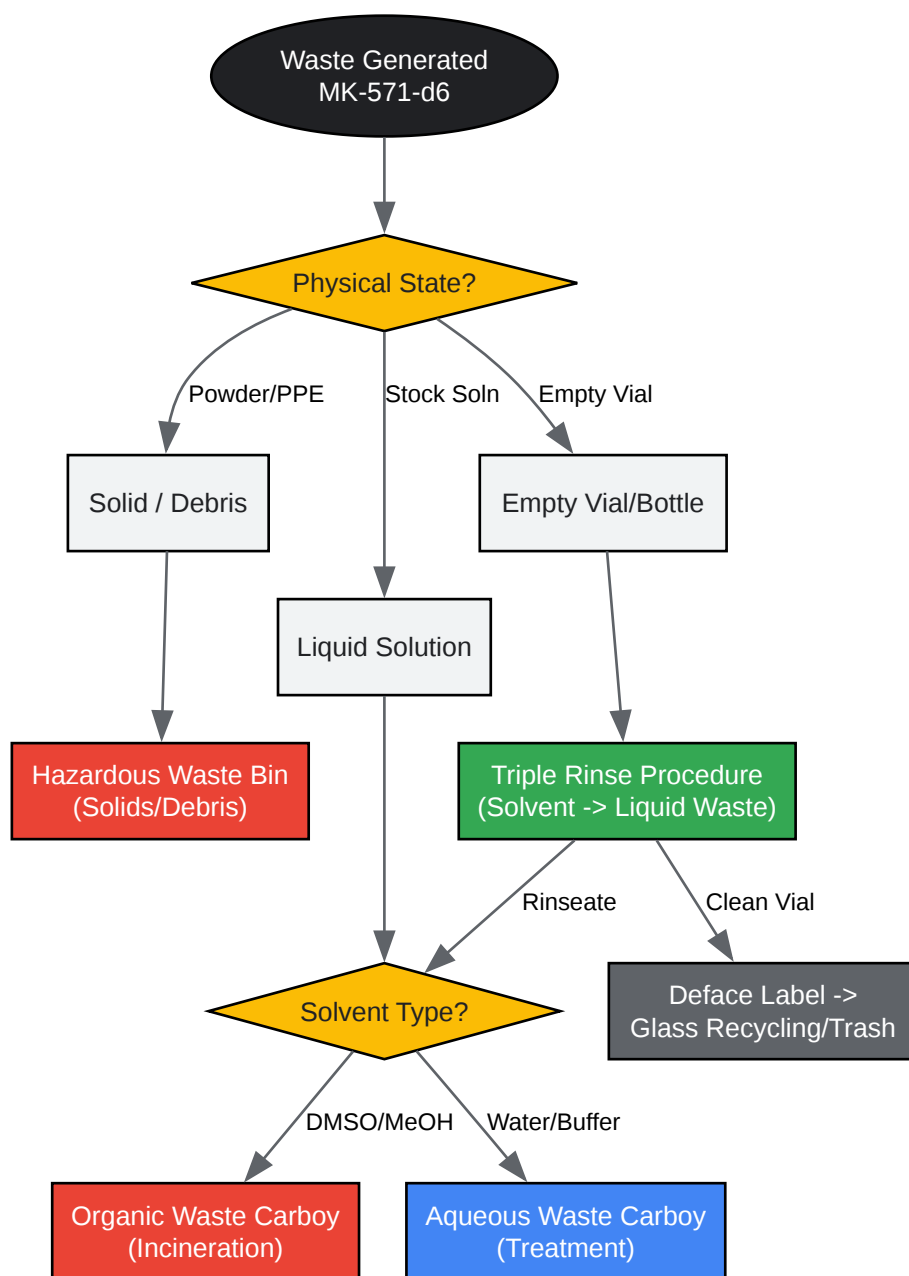
Stream C: Empty Container Management (Triple Rinse Rule)

Federal regulations (RCRA) require containers to be "RCRA Empty" to be classified as non-hazardous trash.

- Protocol:

- Rinse 1: Add solvent (Water or Methanol) to ~10% volume. Cap and shake. Decant rinseate into Stream B (Liquid Waste).
- Rinse 2: Repeat. Decant into Stream B.
- Rinse 3: Repeat. Decant into Stream B.
- Final Step: Deface the label (cross out "MK-571"). The bottle can now be recycled or thrown in regular glass trash.^[2]

Disposal Decision Workflow



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Figure 2: Operational decision tree for segregating MK-571-d6 waste streams to ensure regulatory compliance.

Regulatory Context & Compliance

This protocol is grounded in the following regulatory frameworks. Adherence protects your facility from fines and environmental liability.

- EPA RCRA (40 CFR Part 266 Subpart P):
 - Ban on Sewering: As of 2019, the EPA explicitly prohibits the sewerage of hazardous waste pharmaceuticals by healthcare facilities and labs operating under these standards. MK-571 falls under this prohibition due to its bioactive nature.
- Waste Coding:
 - While MK-571 is not P-listed (acutely toxic) or U-listed (toxic) by specific name, it is regulated as a characteristic hazardous waste if mixed with ignitable solvents (D001) or simply as Non-RCRA Regulated Hazardous Waste (state-dependent) requiring incineration due to toxicity profiles.
 - Best Practice: Label as "Non-Regulated Pharmaceutical Waste" if no flammable solvents are present, but mandate incineration.

References

- United States Environmental Protection Agency (EPA). (2019).[3] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine (40 CFR Part 266 Subpart P). Retrieved from [\[Link\]](#)[4]
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